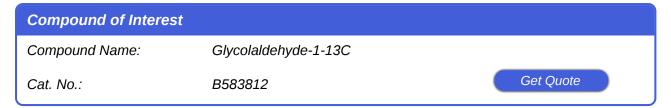


# Technical Guide: Glycolaldehyde-1-13C for Advanced Metabolic Research

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Glycolaldehyde-1-13C**, a stable isotope-labeled compound crucial for metabolic research and drug development. This document outlines its chemical identifiers, physicochemical properties, and its application in metabolic flux analysis, supported by a detailed experimental protocol and pathway diagrams.

# **Compound Identification and Properties**

**Glycolaldehyde-1-13C** is the isotopically labeled form of glycolaldehyde, where the carbon atom at position 1 is the heavy isotope <sup>13</sup>C. This labeling allows for the tracing of glycolaldehyde's metabolic fate within biological systems.

### **Chemical Identifiers**

A comprehensive list of identifiers for **Glycolaldehyde-1-13C** is provided in the table below, facilitating its accurate identification and sourcing.



Identifier	Value
CAS Number	71122-42-4[1]
Molecular Formula	<sup>13</sup> CCH <sub>4</sub> O <sub>2</sub>
Molecular Weight	61.04 g/mol [1]
Alternate Names	[1- <sup>13</sup> C]glycolaldehyde, Hydroxy(1- <sup>13</sup> C)acetaldehyde
InChI	InChI=1S/C2H4O2/c3-1-2-4/h1,4H,2H2/i1+1
InChlKey	WGCNASOHLSPBMP-OUBTZVSYSA-N
SMILES	O=C[ <sup>13</sup> CH <sub>2</sub> ]O
PubChem CID	57369836
MDL Number	MFCD08459833

# **Physicochemical and Spectroscopic Data**

The following table summarizes key physicochemical and spectroscopic properties of **Glycolaldehyde-1-13C** and its unlabeled counterpart. This data is essential for experimental design and analysis.



Property	Value
Appearance	White solid
Melting Point	97 °C[2]
Boiling Point	131.3 °C[3]
Density	1.065 g/mL[3]
Solubility	Soluble in water (6.1 mg/mL)[1]
Isotopic Purity	≥99 atom % <sup>13</sup> C
<sup>1</sup> H-NMR (D <sub>2</sub> O, 400 MHz)	δ 9.62 (s, 1H), 5.04 (s, 1H), 3.50 (s, 2H) ppm
<sup>13</sup> C-NMR (D₂O, 100 MHz)	δ 92.37, 67.16 ppm
Mass Spectrometry	M+1 mass shift compared to unlabeled glycolaldehyde

# **Applications in Metabolic Flux Analysis**

**Glycolaldehyde-1-13C** is a powerful tool for <sup>13</sup>C-Metabolic Flux Analysis (<sup>13</sup>C-MFA), a technique used to quantify the rates of metabolic reactions within a living cell. By introducing **Glycolaldehyde-1-13C** as a tracer, researchers can track the incorporation of the <sup>13</sup>C label into various downstream metabolites, thereby elucidating the contributions of different metabolic pathways.

A key application is the study of the Glycolaldehyde Assimilation (GAA) pathway, a synthetic metabolic route designed for the carbon-conserving conversion of glycolaldehyde to the central metabolite, acetyl-CoA.

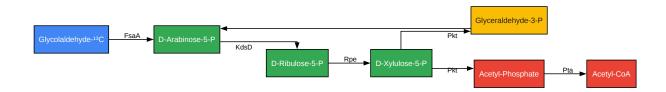
# The Glycolaldehyde Assimilation (GAA) Pathway

The GAA pathway is a synthetic metabolic route engineered in organisms like E. coli to efficiently utilize two-carbon compounds like glycolaldehyde. This pathway is of significant interest in metabolic engineering and synthetic biology for the production of valuable chemicals from non-traditional carbon sources. The pathway involves the following key enzymatic steps:



- FsaA (Fructose-6-phosphate aldolase): Catalyzes the aldol condensation of glycolaldehyde and glyceraldehyde-3-phosphate to produce D-arabinose-5-phosphate.
- KdsD (Arabinose-5-phosphate isomerase): Isomerizes D-arabinose-5-phosphate to D-ribulose-5-phosphate.
- Rpe (Ribulose-5-phosphate 3-epimerase): Converts D-ribulose-5-phosphate to D-xylulose-5-phosphate.
- Pkt (Phosphoketolase): Cleaves D-xylulose-5-phosphate into glyceraldehyde-3-phosphate and acetyl-phosphate.
- Pta (Phosphate acetyltransferase): Converts acetyl-phosphate to acetyl-CoA.

The diagram below illustrates the flow of carbons through the GAA pathway.



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Glycolaldehyde Assimilation (GAA) Pathway

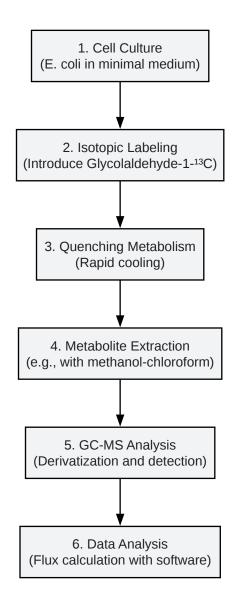
# Experimental Protocol: <sup>13</sup>C-Metabolic Flux Analysis using Glycolaldehyde-1-13C

This section provides a detailed protocol for conducting a <sup>13</sup>C-MFA experiment in E. coli using **Glycolaldehyde-1-13C** as the tracer.

## **Experimental Workflow**

The overall workflow for the <sup>13</sup>C-MFA experiment is depicted below.





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### References

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